

Personal protective equipment for handling 5-Bromo-2-nitrophenol

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Compound of Interest

Compound Name: 5-Bromo-2-nitrophenol

Cat. No.: B022722

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Essential Safety and Handling Guide for 5-Bromo-2-nitrophenol

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-Bromo-2-nitrophenol**. Adherence to these protocols is essential for ensuring laboratory safety and proper environmental stewardship.

Hazard Identification and Classification

5-Bromo-2-nitrophenol is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[\[1\]](#)
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[\[1\]](#)
- Specific Target Organ Toxicity (Single Exposure, Category 3): May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning

Hazard Statements:

- H315: Causes skin irritation.[1][2]
- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P264: Wash skin thoroughly after handling.[1]
- P271: Use only outdoors or in a well-ventilated area.[1]
- P280: Wear protective gloves/ eye protection/ face protection.[1]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[1]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P319: Get medical help if you feel unwell.[1]
- P332 + P317: If skin irritation occurs: Get medical help.[1]
- P337 + P313: If eye irritation persists: Get medical advice/ attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.[1]
- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]
- P405: Store locked up.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Quantitative Data Summary

Property	Value
Molecular Formula	C6H4BrNO3[1][3]
Molecular Weight	218.00 g/mol [1][3]
Appearance	Light orange to Yellow to Green powder to crystal
Melting Point	42.0 to 46.0 °C
Purity	>98.0%
Storage Temperature	Room Temperature (Recommended in a cool and dark place, <15°C)

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **5-Bromo-2-nitrophenol**. The following PPE is mandatory:

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	Protects against splashes and dust particles.[4]
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber), inspected before use. A long-sleeved laboratory coat.	Prevents skin contact and absorption.[4]
Respiratory Protection	Use in a well-ventilated area. If dust is generated or ventilation is inadequate, use a NIOSH/MSHA-approved respirator.	Minimizes inhalation of dust or vapors.[4]

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure a safety shower and eyewash station are readily accessible.
 - Work within a certified chemical fume hood.
 - Gather all necessary PPE and inspect for integrity.
 - Have appropriate spill cleanup materials readily available.
- Handling:
 - Avoid generating dust when handling the solid material.
 - Weigh and transfer the compound within the chemical fume hood.
 - If creating a solution, add the solid to the solvent slowly to prevent splashing.
 - Keep the container tightly closed when not in use.
- Post-Handling:
 - Decontaminate all work surfaces and equipment that came into contact with the compound.
 - Carefully remove and dispose of contaminated PPE as hazardous waste.
 - Wash hands thoroughly with soap and water after handling.
 - Do not eat, drink, or smoke in the handling area.^[4]

Spill Management:

In the event of a spill, prompt and safe cleanup is crucial to prevent contamination and exposure.

- Evacuate: Evacuate unnecessary personnel from the area.^[5]
- Ventilate: Ensure the spillage area is well-ventilated.^[5]
- Containment: Use a clean shovel to place the material in a dry, covered container without creating dust.^[5]
- Cleanup: Mechanically recover the product.^[5] Clean the affected area thoroughly.
- Disposal: Dispose of the collected material and any contaminated cleaning supplies as hazardous waste.

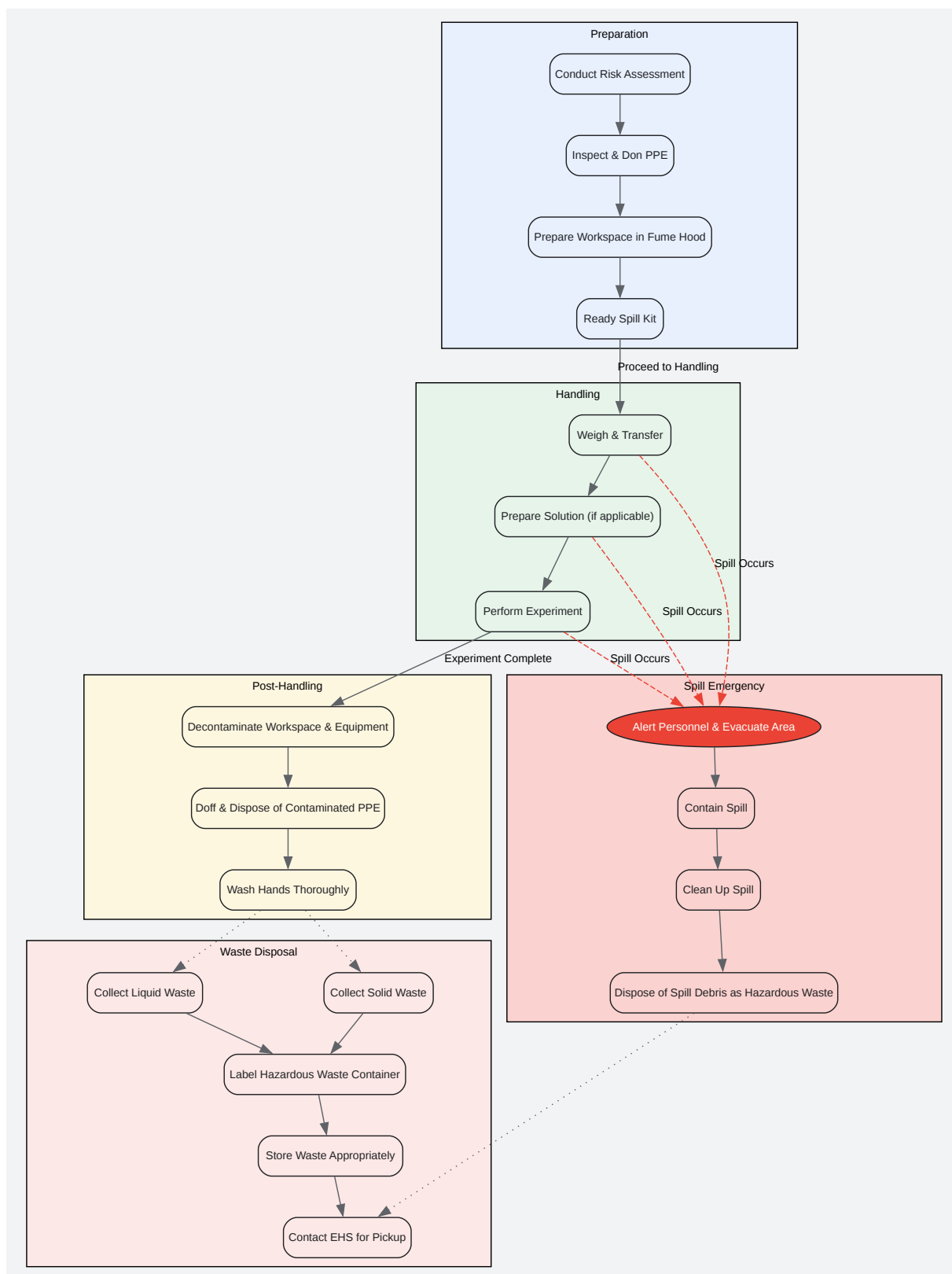
Disposal Plan:

Proper disposal of **5-Bromo-2-nitrophenol** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Dispose of **5-Bromo-2-nitrophenol** and any contaminated materials in a designated, labeled hazardous waste container. The container must be kept closed and stored in a cool, dry, well-ventilated area away from incompatible materials.
- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.^[4]
- Consult EHS: Follow your institution's specific guidelines for hazardous waste disposal. Contact your Environmental Health and Safety (EHS) department for pickup and disposal procedures.

Experimental Workflow Visualization

The following diagram outlines the standard workflow for the safe handling of **5-Bromo-2-nitrophenol**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling and disposal of **5-Bromo-2-nitrophenol**.

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